

1-(4-Chlorobenzoyl)piperidin-4-one molecular weight and formula

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Compound of Interest

Compound Name: 1-(4-Chlorobenzoyl)piperidin-4-one

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An In-depth Technical Guide on 1-(4-Chlorobenzoyl)piperidin-4-one

This guide provides essential physicochemical data for **1-(4-Chlorobenzoyl)piperidin-4-one**, a compound of interest for researchers, scientists, and professionals in the field of drug development. The information is presented to facilitate easy access and comparison for experimental and theoretical applications.

Physicochemical Properties

The fundamental molecular characteristics of **1-(4-Chlorobenzoyl)piperidin-4-one** are summarized below.

Property	Value
Molecular Formula	C12H12ClNO2[1][2]
Molecular Weight	237.68 g/mol [1][2]

Experimental Protocols

Detailed experimental methodologies for the synthesis and characterization of piperidin-4-one derivatives can be found in various scientific literature. A comprehensive review of synthesis

and crystallization procedures for this class of compounds has been outlined, which can serve as a foundational reference for designing experimental protocols.

Logical Relationship of Compound Data

The following diagram illustrates the relationship between the compound's name and its core molecular properties.

Compound to Properties Relationship

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References

- 1. 1-(4-CHLORO-BENZOYL)-PIPERIDIN-4-ONE | 144947-47-7 [amp.chemicalbook.com]
- 2. 1-(4-Chlorobenzoyl)-4-piperidone 95% | CAS: 144947-47-7 | AChemBlock [achemblock.com]
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